

An In-depth Technical Guide to C.I. Reactive Blue 49

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Compound of Interest

Compound Name: *Reactive Blue 49*

Cat. No.: *B081723*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical structure, properties, synthesis, and application of C.I. **Reactive Blue 49**, a widely used anthraquinone-based reactive dye. The information is curated for professionals in research, chemical synthesis, and material science.

Chemical Structure and Identification

C.I. **Reactive Blue 49** is a complex anthraquinone derivative containing a monochlorotriazine (MCT) reactive group. This group enables the dye to form a covalent bond with hydroxyl groups on cellulosic fibers, leading to excellent wash fastness.

The chemical identity of **Reactive Blue 49** is defined by the following identifiers:

Identifier	Value
IUPAC Name	trisodium;1-amino-4-[3-[[4-chloro-6-(3-sulfonatoanilino)-1,3,5-triazin-2-yl]amino]-2,4,6-trimethyl-5-sulfonatoanilino]-9,10-dioxoanthracene-2-sulfonate[1]
CAS Number	12236-92-9[2][3][4][5][6][7], 72927-99-2
C.I. Generic Name	Reactive Blue 49[2][3][4][5][6][7]
Molecular Formula	C ₃₂ H ₂₃ ClN ₇ Na ₃ O ₁₁ S ₃ [5][6]
Molecular Weight	882.19 g/mol [5][6]
Synonyms	Reactive Brilliant Blue P-3R, Cibacron Blue P-3R, Procion Blue H-3R[3][7]

Physicochemical Properties

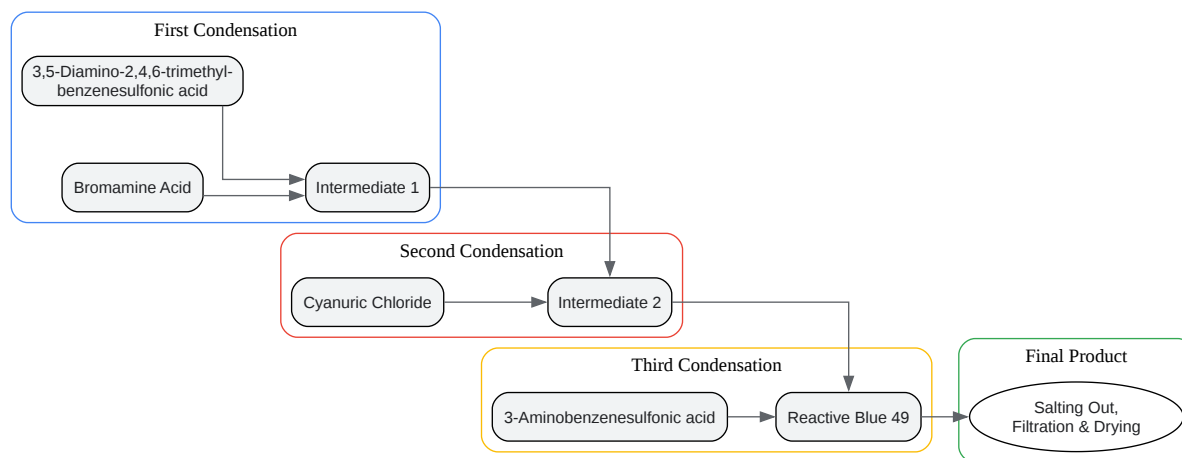
Reactive Blue 49 is a dark blue powder with high water solubility, a crucial property for its application in aqueous dyeing processes.[2][4] A summary of its key physicochemical properties is presented below.

Property	Value
Appearance	Blue powder[4][8]
Solubility in Water	200 g/L at 20°C; >200 g/L at 50°C[4]
Maximum Absorption (λ_{max})	595-620 nm
Light Fastness (ISO)	6[5]
Perspiration Fastness (Fading)	5[5]
Perspiration Fastness (Staining)	4-5[5]
Soaping Fastness (Fading)	5[5]
Soaping Fastness (Staining)	4-5[5]
Oxygen Bleaching Fastness	4-5[5]
Fixation Rate	Approximately 60%[5]

Chemical Synthesis

The synthesis of **Reactive Blue 49** is a multi-step process involving a series of condensation reactions.[4] The primary starting materials are 1-amino-4-bromo-9,10-dioxo-9,10-dihydroanthracene-2-sulfonic acid (bromamine acid), 3,5-diamino-2,4,6-trimethylbenzenesulfonic acid, 2,4,6-trichloro-1,3,5-triazine (cyanuric chloride), and 3-aminobenzenesulfonic acid.[4]

The logical workflow for the synthesis is depicted in the following diagram:



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Synthesis Pathway of **Reactive Blue 49**

Experimental Protocol: Synthesis of Reactive Blue 49

The following is a representative experimental protocol for the synthesis of C.I. **Reactive Blue 49**.

- First Condensation:
 - In a reaction vessel, dissolve 1-amino-4-bromo-9,10-dioxo-9,10-dihydroanthracene-2-sulfonic acid and 3,5-diamino-2,4,6-trimethylbenzenesulfonic acid in an aqueous medium.
 - Heat the mixture to facilitate the condensation reaction, forming the initial intermediate product.

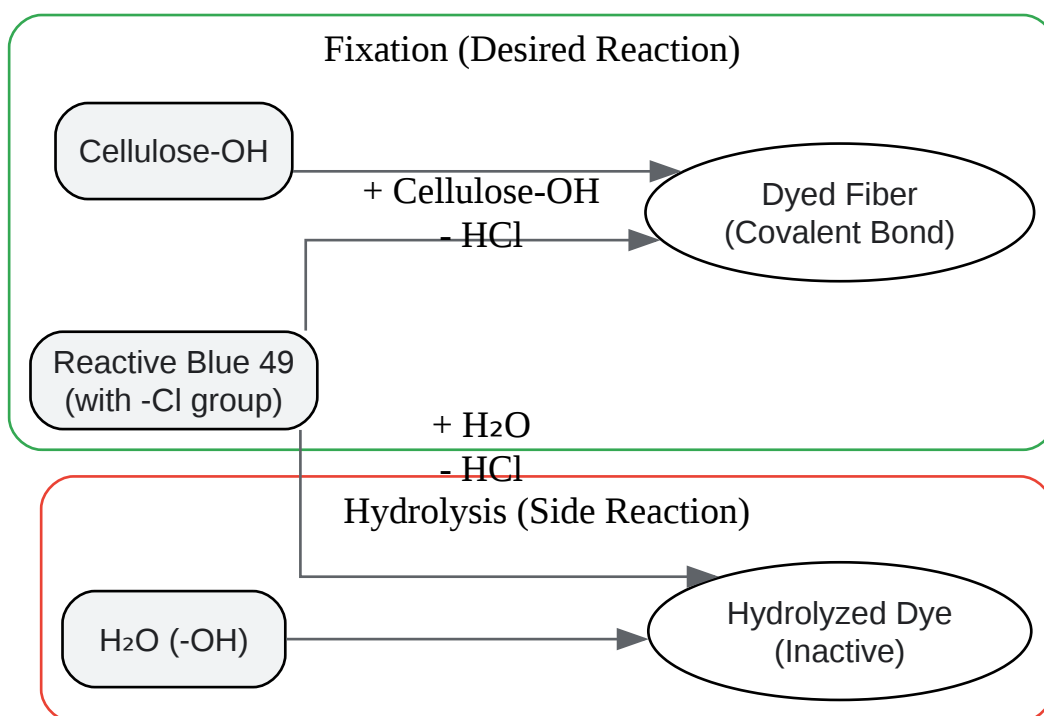
- Second Condensation:
 - To the solution containing the first intermediate, add 2,4,6-trichloro-1,3,5-triazine (cyanuric chloride).
 - Carefully control the temperature and pH to ensure the selective condensation of one chlorine atom of the cyanuric chloride with the intermediate.
- Third Condensation:
 - Introduce 3-aminobenzenesulfonic acid to the reaction mixture.
 - Adjust the reaction conditions (temperature and pH) to promote the final condensation step, yielding the crude **Reactive Blue 49** dye.
- Isolation and Purification:
 - The synthesized dye is salted out from the reaction mixture by the addition of an electrolyte, such as sodium chloride.
 - The precipitated dye is then collected by filtration.
 - The filter cake is washed to remove impurities and unreacted starting materials.
 - Finally, the purified dye is dried to obtain the final product as a powder.

Dyeing Mechanism and Application

Reactive Blue 49 is primarily used for dyeing cellulosic fibers such as cotton and viscose.^[4] The dyeing process involves the formation of a covalent bond between the monochlorotriazine reactive group of the dye and the hydroxyl groups of the cellulose polymer. This reaction is typically carried out under alkaline conditions and at elevated temperatures.

A competing reaction is the hydrolysis of the reactive group, where the dye reacts with water instead of the fiber. This hydrolyzed dye can no longer form a covalent bond with the cellulose and must be washed off to ensure good wash fastness.

The following diagram illustrates the dyeing and hydrolysis reactions:



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Reaction of **Reactive Blue 49** with Cellulose and Water

Experimental Protocol: Exhaust Dyeing of Cotton with Reactive Blue 49

This protocol describes a typical exhaust dyeing procedure for cotton fabric.

- Pre-treatment:
 - Scour and bleach the cotton fabric to remove impurities and ensure uniform dye uptake.
 - Thoroughly rinse the fabric to remove any residual chemicals.
- Dye Bath Preparation:
 - Prepare a dye bath with the required amount of **Reactive Blue 49**, water, and an electrolyte (e.g., sodium chloride or sodium sulfate). The electrolyte helps to promote dye exhaustion onto the fiber.

- Dyeing:
 - Immerse the pre-treated cotton fabric in the dye bath at a suitable temperature (e.g., 40°C).
 - Gradually raise the temperature to the recommended dyeing temperature for monochlorotriazine dyes (typically 80-90°C).
 - After a set period, add an alkali (e.g., sodium carbonate) to the dye bath to raise the pH and initiate the fixation reaction between the dye and the fiber.
 - Continue dyeing at the elevated temperature for the recommended time to ensure maximum fixation.
- Post-treatment:
 - Drain the dye bath and rinse the dyed fabric to remove unfixed dye and residual chemicals.
 - Perform a soaping treatment at a high temperature with a detergent to remove any hydrolyzed dye. This step is crucial for achieving good wash fastness.
 - Rinse the fabric thoroughly and dry.

Analytical Methods

High-Performance Liquid Chromatography (HPLC) is a powerful technique for the analysis of reactive dyes. It can be used to assess the purity of the dye, quantify the amount of hydrolyzed dye, and monitor the dyeing process.

Experimental Protocol: HPLC Analysis of Reactive Blue 49

The following is a general procedure for the HPLC analysis of a reactive dye like **Reactive Blue 49**.

- Instrumentation:

- A standard HPLC system equipped with a UV-Vis or photodiode array (PDA) detector.
- A reverse-phase C18 column is commonly used.
- Mobile Phase:
 - A gradient elution is typically employed, using a mixture of an aqueous buffer (e.g., ammonium acetate) and an organic solvent (e.g., acetonitrile).
- Sample Preparation:
 - Accurately weigh and dissolve the **Reactive Blue 49** sample in a suitable solvent (e.g., water or a mixture of water and acetonitrile).
 - Filter the sample solution to remove any particulate matter before injection.
- Chromatographic Conditions:
 - Set the column temperature, flow rate, and injection volume according to the specific method.
 - Monitor the elution of the dye and its byproducts at the wavelength of maximum absorption (around 595-620 nm for **Reactive Blue 49**).
- Data Analysis:
 - Identify and quantify the peaks corresponding to the active dye and its hydrolyzed form based on their retention times and peak areas.

This in-depth guide provides a solid foundation for understanding the chemical nature and application of C.I. **Reactive Blue 49**. For specific research and development applications, further optimization of the described protocols may be necessary.

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